

# Essential Safety and Logistical Information for Handling 1,2-Dibromopropane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, procedural information for the safe handling and disposal of **1,2-Dibromopropane** (CAS No. 78-75-1). Adherence to these protocols is critical for minimizing exposure risks and ensuring a safe laboratory environment.

## **Hazard Summary and Quantitative Data**

**1,2-Dibromopropane** is a flammable liquid and vapor that is harmful if swallowed or inhaled and causes skin and serious eye irritation.[1][2] It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment at all times.

Table 1: Hazard Classifications for **1,2-Dibromopropane** 

Hazard Classification	Category
Flammable liquids	Category 3[1][2]
Acute toxicity, Oral	Category 4[1]
Acute toxicity, Inhalation	Category 4[1]
Skin irritation	Category 2[1]
Eye irritation	Category 2A[1]
Chronic aquatic hazard	Category 2[1]



Table 2: Physical and Chemical Properties of 1,2-Dibromopropane

Property	Value	
Synonyms	Propylene dibromide[2][3]	
Molecular Formula	C <sub>3</sub> H <sub>6</sub> Br <sub>2</sub> [2][4]	
Molecular Weight	201.89 g/mol [2][4]	
Appearance	Colorless liquid[4]	
Boiling Point	140-142 °C (284-288 °F)[2][4]	
Melting Point	-55 °C (-67 °F)[2]	
Flash Point	50 °C (122 °F) - closed cup[2]	
Density	1.937 g/mL at 25 °C[2]	
Vapor Density	6.96 (Air = 1)[5]	
Solubility	Sparingly soluble in water, but miscible with many organic solvents.[5]	

## **Personal Protective Equipment (PPE)**

A robust personal protective equipment strategy is critical to minimize exposure.[6] The employer shall provide, at no cost to the employee, and assure that the employee wears impermeable protective clothing and equipment.[7]

Table 3: Recommended Personal Protective Equipment (PPE)



Protection Type	Recommended Equipment	Specifications & Best Practices
Eye and Face Protection	Chemical safety goggles and face shield.	Goggles must be worn at all times. A face shield should be worn over the goggles when there is a risk of splashing.[6] Eyewear must meet appropriate national standards (e.g., ANSI Z87.1 in the US).
Skin and Body Protection	Chemical-resistant and flame- resistant lab coat. Long pants and closed-toe shoes.	A lab coat should be fully buttoned.[6] Do not allow clothing wet with the material to stay in contact with skin.[8]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Always consult the glove manufacturer's chemical resistance guide for specific breakthrough times. Inspect gloves before each use and replace them immediately if they are contaminated or damaged.[6]
Respiratory Protection	NIOSH-approved respirator.	For weighing and diluting, a half-face respirator with an organic vapor cartridge is recommended.[9] In situations with potential for higher concentrations or in emergencies, a self-contained breathing apparatus (SCBA) should be used.[10][11]

## Procedural Guide for Handling 1,2-Dibromopropane Pre-Operational Plan



- Engineering Controls: Always handle **1,2-Dibromopropane** inside a certified chemical fume hood to ensure good ventilation.[12] Keep the sash at the lowest possible height.
- Safety Equipment: Ensure an eyewash station, safety shower, and a Class B fire extinguisher (CO2, dry chemical, or foam) are readily accessible and operational.[3]
- Incompatible Materials: Store away from strong oxidizing agents, strong bases, and chemically active metals.[3][10]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[1][3] Use explosion-proof electrical and lighting equipment.[1][3]

## **Step-by-Step Handling Protocol**

- Donning PPE: Before entering the designated handling area, put on all required PPE in the following order: lab coat, closed-toe shoes, long pants, respirator (if required), safety goggles, face shield, and finally, gloves pulled over the cuffs of the lab coat.
- Receiving and Transport: Upon receipt, transport the chemical in a secondary, shatterresistant container to the laboratory. Inspect the primary container for any signs of damage or leakage within the fume hood.
- Dispensing and Use:
  - Ground and bond the container and receiving equipment during transfers to prevent static discharge.[1][3]
  - Use only non-sparking tools.[1][3]
  - Avoid breathing vapors or mist.[3]
  - If you must weigh the chemical, do so within the fume hood.
  - Keep the container tightly closed when not in use.[3]
- Post-Handling:



- Thoroughly wash hands, face, and any exposed skin with soap and water after handling.
  [3]
- Decontaminate all work surfaces.
- Doffing PPE: Remove PPE in a manner that avoids cross-contamination, typically in the reverse order of donning. Remove gloves first, followed by the face shield, goggles, lab coat, and respirator. Dispose of single-use PPE in the designated hazardous waste container.

## **Emergency Procedures**

- Spill Response:
  - Small Spills: Use absorbent paper or inert material (e.g., sand, silica gel) to soak up the spill.[3][9] Place the contaminated material into a sealed, vapor-tight plastic bag for disposal.[9] Wash the spill area with soap and water.[9]
  - Large Spills: Evacuate the area immediately. Isolate the spill area for at least 50 meters (150 feet) in all directions.[9] Consider initial downwind evacuation for at least 300 meters (1000 feet).[9] Do not re-enter without appropriate respiratory protection (SCBA).
- First Aid Measures:
  - Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[3][11]
    If breathing is difficult or has stopped, provide artificial respiration.[3][11]
    Seek immediate medical attention.[3][11]
  - Skin Contact: Immediately take off all contaminated clothing.[3][11] Rinse the skin with plenty of water and wash with soap.[3][11] Seek medical attention.[3][11]
  - Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, also under the eyelids.[3][11] Remove contact lenses if present and easy to do.[3] Continue rinsing and seek immediate medical attention.[3]
  - Ingestion: Rinse mouth with water.[3] Do NOT induce vomiting.[13] Never give anything by mouth to an unconscious person.[13] Call a poison control center or doctor immediately.[3]
    [13]



## **Disposal Plan**

Proper disposal of **1,2-Dibromopropane** and associated waste is mandatory to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation and Collection:
  - Chemical Waste: All unused or waste 1,2-Dibromopropane and solutions containing it must be collected as hazardous waste.[6]
  - Contaminated Materials: Any item that has come into contact with the chemical, including gloves, absorbent pads, and disposable labware, must also be disposed of as hazardous waste.

#### Containerization:

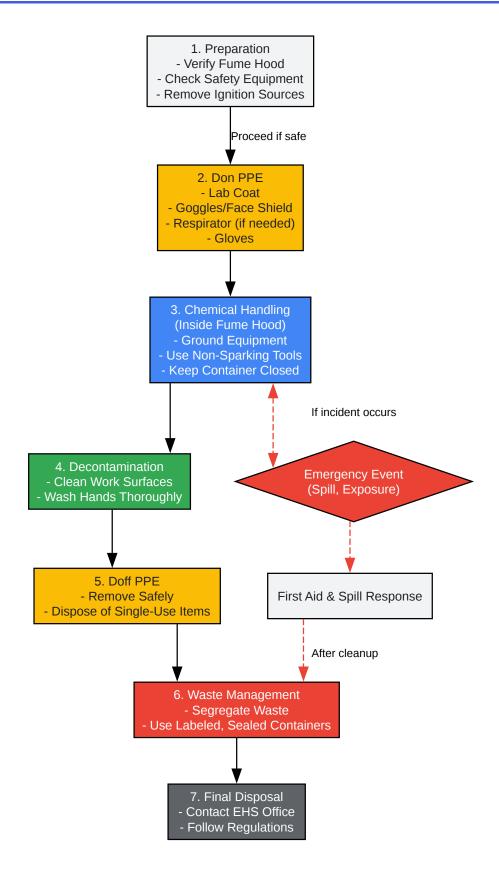
- Collect waste in a designated, properly labeled, and sealed container that is compatible with the chemical.
- Do not mix with incompatible waste streams.
- Label the container clearly as "Hazardous Waste: 1,2-Dibromopropane".

#### · Final Disposal:

- All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor.[3][6]
- Never dispose of 1,2-Dibromopropane or contaminated materials in the standard trash or down the sanitary sewer.[6]

## **Handling and Disposal Workflow**





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Caption: Workflow for the safe handling and disposal of **1,2-Dibromopropane**.

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